

# Reported Information on Glaziovine

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

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**Glaziovine** is an alkaloid that has been identified in several plants. The table below summarizes the contexts in which it has been mentioned in the scientific literature.

Source Plant/Formulation	Reported Context of Glaziovine	Mentioned Stability Information
<i>Berberis</i> species [1]	Listed as a constituent alkaloid.	None provided.
<i>Sceletium</i> species [2]	Listed as an isolated alkaloid.	None provided.
<i>Nardostachys jatamansi</i> root [3]	Identified as a bioactive compound in an herbal nano hydrogel.	The nano-hydrogel itself was characterized for thermal stability, but no specific data on glaziovine stability was given.
<i>Milletia pinnata</i> oil & <i>N. jatamansi</i> hydrogel [3]	A component of the extract used in formulation.	The formulated nano-hydrogel was found to be stable and thermally stable, but this does not refer to the pure glaziovine compound.

## Proposed Stability Testing Protocol for Glaziovine

In the absence of specific data, stability testing should follow standard pharmaceutical guidelines for small molecule drugs. The core objective is to understand how environmental factors affect the integrity of the

compound over time.

## Preparation of Test Samples

- **Pure Compound:** Use **glaziovine** of the highest available purity (e.g., >95% by HPLC).
- **Accelerated Stability Conditions:** Store samples in stability chambers under controlled conditions. A standard matrix includes [3]:
  - **25°C ± 2°C / 60% RH ± 5%** (Long-term)
  - **40°C ± 2°C / 75% RH ± 5%** (Accelerated)
- **Packaging:** Test the compound in containers that simulate proposed storage, such as clear and amber glass vials, and with potential excipients if formulating a product.

## Key Analytical Methods for Stability Indication

At predetermined time points (e.g., 0, 1, 3, 6 months), samples are analyzed for changes. The following table outlines critical quality attributes and methods to assess them.

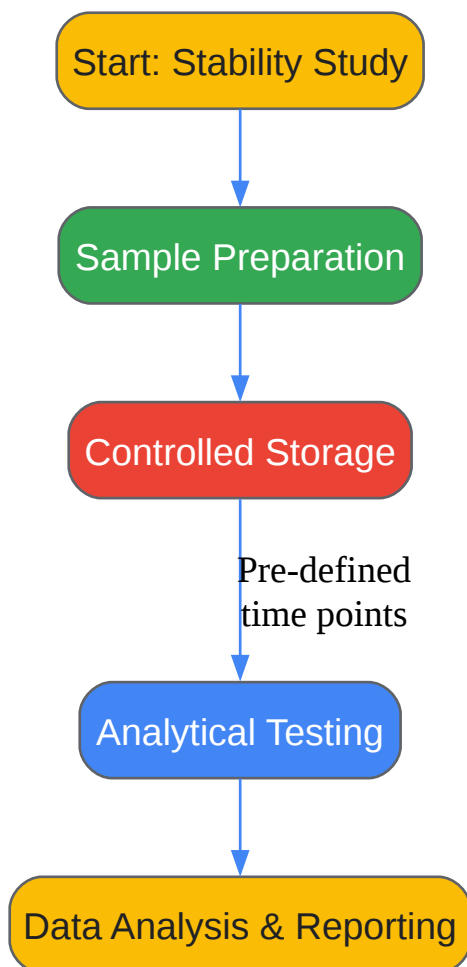
Attribute	Analytical Method	Protocol & Acceptance Criteria
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| **Assay / Purity** | High-Performance Liquid Chromatography (HPLC) | **Protocol:** Use a C18 column; mobile phase of acetonitrile and buffer (e.g., phosphate, pH 3-4); UV detection at ~280 nm (wavelength to be confirmed for **glaziovine**). **Acceptance Criteria:** No more than 5% decrease from initial assay; no new individual impurity ≥ 0.5%. | | **Degradation Products** | HPLC with Diode-Array Detector (DAD) or Mass Spectrometry (MS) | **Protocol:** Use the same HPLC method. MS can help identify the structure of degradation products. **Acceptance Criteria:** Total impurities should not exceed 2.0%. | | **Physical State** | Visual Inspection, Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC) | **Protocol:** Visually check for color change or caking. Use TGA/DSC to monitor for changes in melting point, crystallinity, or moisture content [3]. **Acceptance Criteria:** No significant change in physical form or thermal profile. |

## Data Analysis and Reporting

- **Kinetic Analysis:** Use the degradation data at elevated temperatures to predict shelf life at recommended storage temperatures using the Arrhenius equation.
- **Final Report:** The stability study report should specify the recommended storage conditions, retest period, and protective handling measures (e.g., "store in a cool, dry place, protected from light") based on the results.

The following diagram illustrates the complete experimental workflow for the stability study:



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## Recommendations for Further Research

To obtain specific data on **glaziovine**, you may need to:

- **Consult Specialized Databases:** Search analytical data repositories for HPLC/MS spectra or thermal analysis data for **glaziovine**.

- **Conduct Primary Research:** Perform the stability studies outlined above using a validated HPLC method for **glaziovine**.
- **Explore Analogous Compounds:** Review stability data for structurally similar aporphine alkaloids (e.g., nuciferine, apomorphine) to infer potential degradation pathways [4].

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## References

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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)